

Safe Disposal of SU-4942: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SU-4942

Cat. No.: B15572885

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **SU-4942**, a tyrosine kinase signaling modulator used in research.

SU-4942 is identified as a yellow solid powder and is typically shipped as a non-hazardous chemical.^[1] However, all laboratory chemicals should be handled with care, and proper disposal protocols must be followed to minimize risks and ensure regulatory compliance.

Chemical and Physical Properties

A summary of the known properties of **SU-4942** is provided in the table below. This information is crucial for a preliminary risk assessment, although a comprehensive Safety Data Sheet (SDS) should be consulted if available from the supplier.

Property	Value
CAS Number	76086-99-2[1]
Chemical Formula	C15H10BrNO[1]
Molecular Weight	300.16 g/mol [1]
Appearance	Yellow solid powder[1]
Purity	>98%[1]
Shipping Condition	Shipped under ambient temperature as non-hazardous chemical.[1]

Standard Operating Procedure for SU-4942 Disposal

The following procedures are based on general best practices for laboratory chemical waste management and should be adapted to comply with your institution's specific environmental health and safety (EHS) guidelines.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** Determine if the **SU-4942** waste is pure, in solution, or mixed with other hazardous materials. Mixed wastes, such as those containing radioactive isotopes or biological agents, require special handling and must be segregated.[2][3]
- **Segregate Waste Streams:** Do not mix **SU-4942** waste with incompatible chemicals. It should be collected in a designated hazardous chemical waste container.

Step 2: Containerization and Labeling

- **Use Appropriate Containers:** Collect **SU-4942** waste in a chemically compatible, leak-proof container with a secure, tight-fitting lid. Plastic containers are often preferred for solid chemical waste.
- **Proper Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**SU-4942**"), and the specific contents, including any solvents or other mixed chemicals. Ensure the label is legible and securely attached to the container.

Step 3: Accumulation and Storage

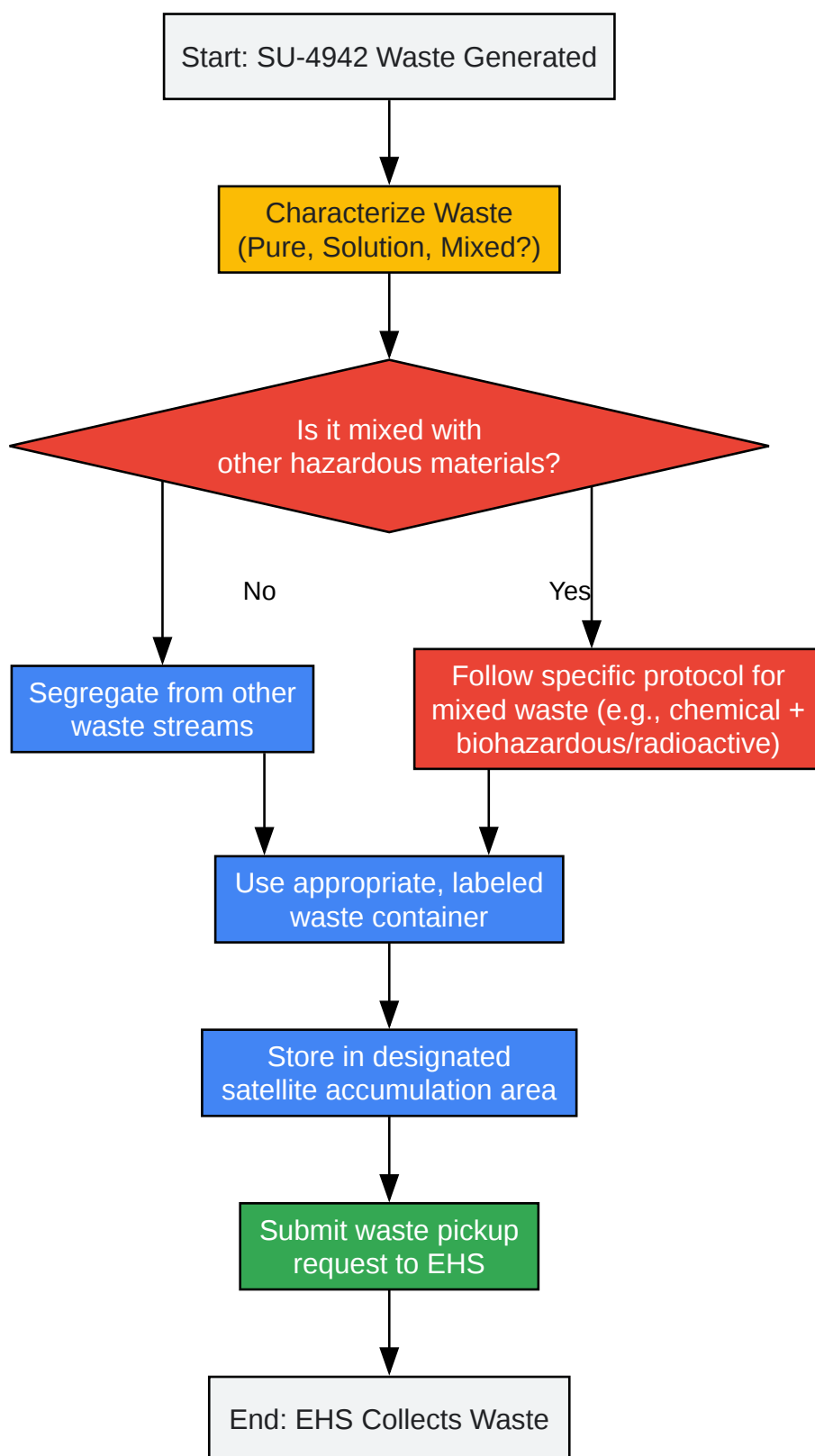
- **Designated Storage Area:** Store the waste container in a designated satellite accumulation area within the laboratory. This area should be at or near the point of generation.
- **Keep Containers Closed:** Waste containers must be kept closed at all times, except when adding waste.
- **Secondary Containment:** It is best practice to store the primary waste container within a larger, chemically resistant secondary container to prevent spills.

Step 4: Disposal Request and Pickup

- **Consult Institutional EHS:** Follow your institution's specific procedures for chemical waste pickup. This typically involves submitting an online request form to your Environmental Health and Safety (EHS) department.
- **Do Not Dispose Down the Drain:** Hazardous chemicals like **SU-4942** must never be poured down the drain.
- **EHS Collection:** Your institution's EHS personnel will collect the properly labeled and containerized waste for final treatment and disposal in compliance with federal, state, and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **SU-4942** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **SU-4942** waste.

Experimental Protocols

While specific experimental protocols for **SU-4942** are not detailed in the provided search results, its use as a tyrosine kinase signaling modulator suggests its application in cell-based assays and in vivo studies to investigate cancer biology and other kinase-driven processes. Researchers using **SU-4942** should develop a comprehensive experimental plan that includes safety considerations for handling and disposal at each step.

By adhering to these guidelines and consulting with your institution's safety professionals, you can ensure the safe and compliant disposal of **SU-4942** and contribute to a secure research environment.

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